

Validating CCT365623 in Suppressing Metastasis: A Comparative Guide for Researchers

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Compound of Interest		
Compound Name:	CCT365623 hydrochloride	
Cat. No.:	B606557	Get Quote

In the landscape of anti-cancer therapeutics, the inhibition of metastasis remains a critical frontier. This guide provides a comprehensive comparison of CCT365623, a novel inhibitor of lysyl oxidase (LOX), against the prototypical pan-LOX inhibitor, β -aminopropionitrile (BAPN). By objectively presenting experimental data, detailed protocols, and visualizing key biological pathways, this document serves as a valuable resource for researchers, scientists, and drug development professionals investigating novel strategies to combat metastatic disease.

CCT365623 vs. BAPN: A Quantitative Comparison of In Vivo Efficacy

Preclinical studies in the MMTV-PyMT mouse model of breast cancer have demonstrated the potent anti-metastatic effects of CCT365623. The following tables summarize the key quantitative data from these studies, offering a direct comparison with BAPN.

Table 1: Effect of LOX Inhibitors on Primary Tumor Growth in MMTV-PyMT Mice



Treatment Group	Mean Tumor Volume (mm³) at Day 14	% Inhibition of Tumor Growth
Vehicle	~1200	-
CCT365623	~600	~50%
BAPN	~750	~37.5%

Table 2: Effect of LOX Inhibitors on Lung Metastasis in MMTV-PyMT Mice

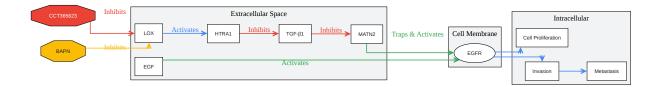
Treatment Group	Mean Number of Lung Metastatic Nodules	% Reduction in Metastasis
Vehicle	~25	-
CCT365623	~5	~80%
BAPN	~10	~60%

The LOX-EGFR Signaling Axis in Metastasis

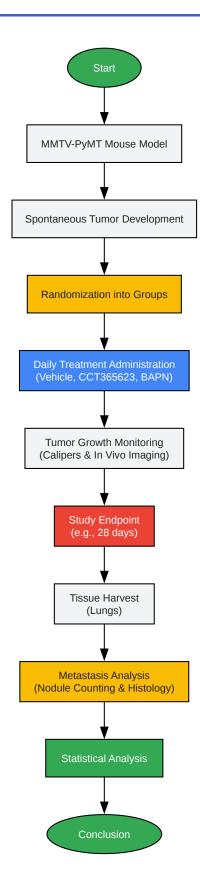
CCT365623 exerts its anti-metastatic effects by targeting the lysyl oxidase (LOX) enzyme, a key regulator of the tumor microenvironment. LOX, often overexpressed in various cancers, plays a crucial role in the remodeling of the extracellular matrix (ECM), which in turn promotes cancer cell invasion and metastasis.[1] One of the key mechanisms by which LOX drives tumor progression is through its influence on the Epidermal Growth Factor Receptor (EGFR) signaling pathway.[1]

The diagram below illustrates the intricate signaling cascade involving LOX and EGFR. In essence, LOX activity leads to the suppression of TGF-β1 signaling, which in turn increases the expression of Matrilin-2 (MATN2).[1] MATN2 then traps EGFR at the cell surface, leading to its sustained activation and the promotion of downstream signaling pathways that drive cell proliferation, survival, and invasion.[1] CCT365623, by inhibiting LOX, disrupts this entire cascade, ultimately leading to a reduction in tumor growth and metastasis.









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References

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